

A Technical Guide to Palladium (II) Nitrate Dihydrate for Researchers

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Compound of Interest

Compound Name: Palladium nitrate

Cat. No.: B167615

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Palladium (II) nitrate dihydrate is an inorganic compound that serves as a crucial precursor and catalyst in various chemical syntheses. This guide provides an in-depth overview of its fundamental chemical properties, a common synthetic protocol, and its role in catalytic processes, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Palladium (II) nitrate dihydrate is a red-brown, deliquescent solid that is soluble in water and dilute nitric acid.^{[1][2][3]} The key quantitative properties of this compound are summarized in the table below.

Property	Value
Chemical Formula	$\text{Pd}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$ ^{[2][4][5]}
Molecular Weight	266.46 g/mol ^{[4][6]}
Hill Formula	$\text{N}_2\text{O}_6\text{Pd} \cdot 2\text{H}_2\text{O}$ ^[5]
Appearance	Red-brown crystalline solid ^{[1][2]}
Solubility	Soluble in water and nitric acid ^{[1][3]}

Experimental Protocol: Synthesis of Palladium (II) Nitrate Dihydrate

A common method for the laboratory synthesis of hydrated **palladium nitrate** involves the reaction of palladium oxide hydrate with dilute nitric acid, followed by crystallization.^[7]

Materials:

- Palladium oxide hydrate ($\text{PdO} \cdot n\text{H}_2\text{O}$)
- Dilute nitric acid (HNO_3)
- Distilled water
- Crystallizing dish
- Heating plate
- Filtration apparatus

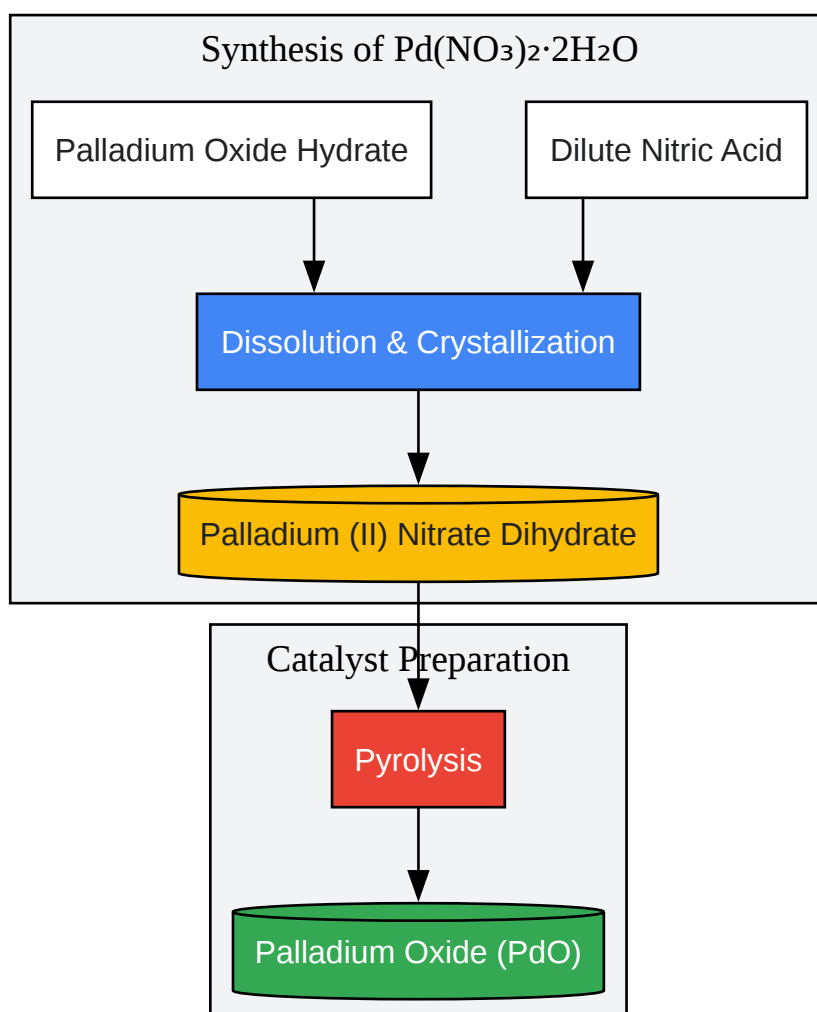
Procedure:

- **Dissolution:** In a fume hood, carefully add palladium oxide hydrate to a beaker containing dilute nitric acid. The mixture is gently warmed and stirred until the palladium oxide hydrate is completely dissolved, forming a solution of palladium (II) nitrate.
- **Concentration:** The resulting solution is then heated to evaporate excess solvent and concentrate the palladium (II) nitrate.
- **Crystallization:** The concentrated solution is allowed to cool slowly in a crystallizing dish. As the solution cools, yellow-brown deliquescent prisms of palladium (II) nitrate dihydrate will crystallize.^[7]
- **Isolation:** The crystals are isolated from the mother liquor by filtration.
- **Drying:** The collected crystals are carefully dried to remove any residual solvent. Due to the deliquescent nature of the product, drying should be conducted in a controlled environment, such as a desiccator.

Catalytic Applications and Logical Workflow

Palladium (II) nitrate is a versatile catalyst and precursor for the synthesis of other palladium catalysts.[1] For instance, it is used to catalyze the conversion of alkenes to dinitrate esters.[2] [7] The pyrolysis of palladium (II) nitrate dihydrate yields palladium oxide, a critical component in many catalytic systems.[2]

Below is a diagram illustrating the logical workflow from the synthesis of palladium (II) nitrate dihydrate to its application as a catalyst precursor.



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Synthesis and Application Workflow

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